

chemical structure and synthesis of 6-Carboxyfluorescein

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Compound of Interest

Compound Name: 6-Carboxyfluorescein

Cat. No.: B556484

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An In-depth Technical Guide to **6-Carboxyfluorescein**: Chemical Structure and Synthesis

Introduction

6-Carboxyfluorescein (6-FAM) is a widely utilized fluorescent dye derived from fluorescein.^[1] ^[2] It features a carboxylic acid group that enables its covalent attachment to primary amines on biomolecules, making it a valuable tool for fluorescent labeling.^[3] This single-isomer derivative is frequently employed in various biochemical and molecular biology applications, including nucleic acid sequencing, nucleotide labeling, and cellular tracking.^{[1][4][5]} The dye is known for its high absorptivity, excellent fluorescence quantum yield, and good water solubility.^[2] Its excitation and emission maxima are well-matched to the 488 nm spectral line of common argon-ion lasers.^[2]

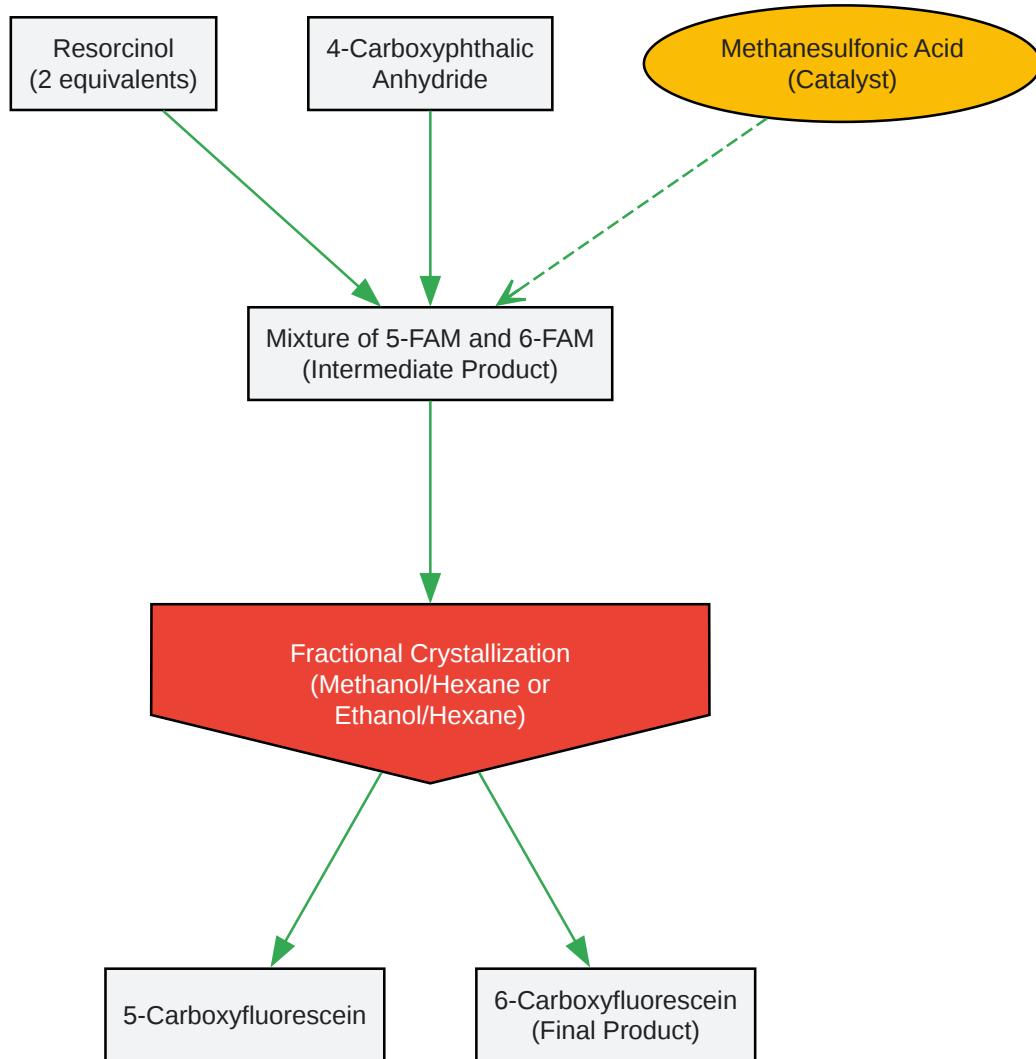
Chemical Structure

6-Carboxyfluorescein is a xanthene dye characterized by a spiro[isobenzofuran-1(3H),9'-[9H]xanthene] core structure. The formal IUPAC name is 3',6'-dihydroxy-3-oxo-3H-spiro[isobenzofuran-1,9'-xanthene]-6-carboxylic acid.^[6] The key structural feature is the carboxyl group attached at the 6-position of the phthalic acid moiety, which distinguishes it from its isomer, 5-carboxyfluorescein.

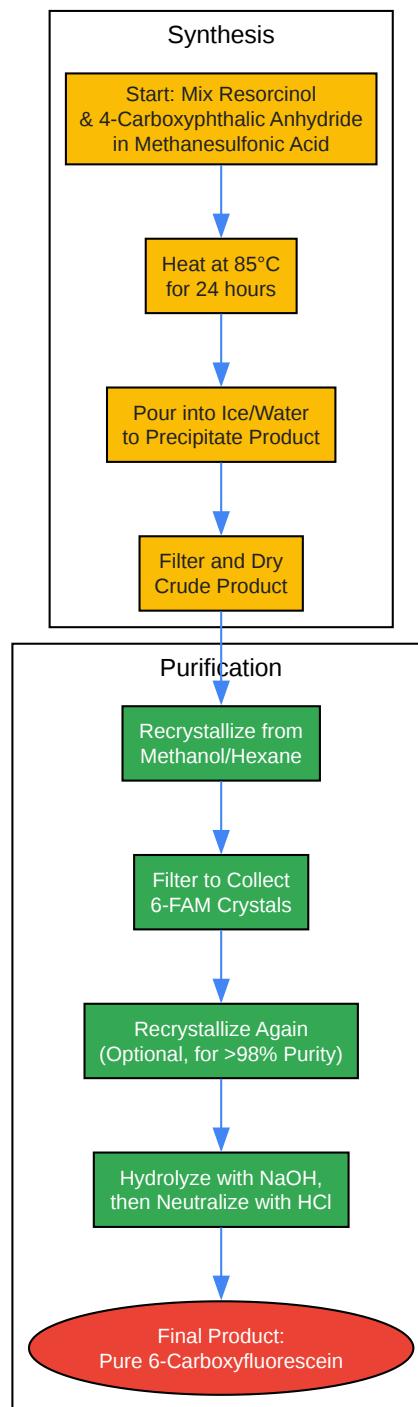
Chemical Structure of 6-Carboxyfluorescein

structure_node

Synthesis Pathway of 6-Carboxyfluorescein



Experimental Workflow for 6-Carboxyfluorescein Synthesis and Purification

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References

- 1. 6-Carboxyfluorescein - Wikipedia [en.wikipedia.org]
- 2. 6-Carboxyfluorescein | 3301-79-9 [chemicalbook.com]
- 3. caymanchem.com [caymanchem.com]
- 4. 6-FAM [6-Carboxyfluorescein] *CAS 3301-79-9* | AAT Bioquest [aatbio.com]
- 5. 6-FAM [6-Carboxyfluorescein] [anaspec.com]
- 6. 6-Carboxyfluorescein | C21H12O7 | CID 76806 - PubChem [pubchem.ncbi.nlm.nih.gov]
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